

physical and chemical properties of Dencichine

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Compound of Interest

Compound Name: Dencichine

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Dencichine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dencichine, a non-protein amino acid found primarily in *Panax notoginseng*, has garnered significant scientific interest for its diverse pharmacological activities. This technical guide provides an in-depth overview of the physical and chemical properties of **Dencichine**, detailed experimental protocols for its analysis, and a thorough examination of its mechanisms of action, with a focus on the signaling pathways it modulates. This document is intended to serve as a comprehensive resource for researchers and professionals involved in the study and development of **Dencichine**-based therapeutics.

Physicochemical Properties

Dencichine, systematically named (2S)-2-amino-3-(oxaloamino)propanoic acid, is a water-soluble compound. Its fundamental physical and chemical characteristics are summarized in the tables below.

Identification and General Properties

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(oxaloamino)propanoic acid	
Synonyms	β -N-oxalyl-L- α,β -diaminopropionic acid, β -ODAP	
CAS Number	5302-45-4	
Molecular Formula	C ₅ H ₈ N ₂ O ₅	
Molecular Weight	176.13 g/mol	
Appearance	White solid	[1]

Physicochemical Data

Property	Value	Reference
Melting Point	206 °C	
Solubility	Soluble in water	
UV-Vis λ_{max}	215 nm (in water)	

Note: Specific pKa values and detailed NMR spectral data with definitive peak assignments are not consistently reported in the literature and would require experimental determination for precise characterization.

Experimental Protocols

Extraction of Dencichine from Panax notoginseng

This protocol is adapted from a high-performance liquid chromatography (HPLC) method for the quantification of **Dencichine**.^[2]

Materials and Equipment:

- Dried and powdered Panax notoginseng rootlets

- Deionized water (ddH₂O)
- Acetonitrile (HPLC grade)
- Centrifuge
- Ultrasonic cleaner
- Vortex mixer
- HPLC system with a Diode Array Detector (DAD)
- HILIC (Hydrophilic Interaction Liquid Chromatography) column

Procedure:

- Sample Preparation: Weigh 0.1 g of powdered *P. notoginseng* into a microcentrifuge tube.
- Extraction: Add 1.0 mL of ddH₂O to the tube. Vortex thoroughly to mix.
- Ultrasonication: Place the tube in an ultrasonic cleaner and sonicate for 45 minutes.
- Centrifugation: Centrifuge the sample at a high speed (e.g., 10,000 x g) for 10 minutes.
- Supernatant Collection: Carefully collect the supernatant.
- Acetonitrile Precipitation: Add an appropriate volume of acetonitrile to the supernatant to precipitate proteins and other interfering substances. Vortex and centrifuge again.
- Filtration: Filter the resulting supernatant through a 0.22 µm syringe filter into an HPLC vial.
- Analysis: The sample is now ready for HPLC analysis.

Quantification of Dencichine by HPLC

HPLC Conditions:

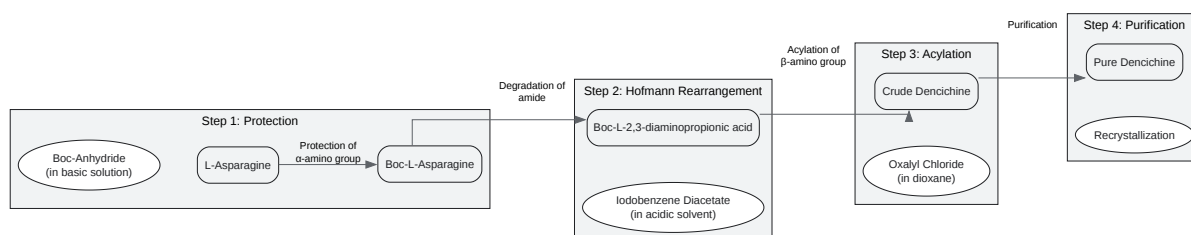
- Column: HILIC column

- Mobile Phase: Isocratic elution with a mixture of acetonitrile and a buffer (e.g., ammonium formate)
- Flow Rate: 0.8 mL/min
- Detection: Diode Array Detector (DAD) at 215 nm
- Injection Volume: 10 μ L
- Quantification: Based on a calibration curve generated from **Dencichine** standards of known concentrations.

Chemical Synthesis of Dencichine

The following is a general synthetic route for **Dencichine**, starting from L-asparagine, as described in the patent literature.^[1] This process involves protection, degradation, and subsequent acylation.

Workflow for the Chemical Synthesis of Dencichine



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Caption: General workflow for the chemical synthesis of **Dencichine**.

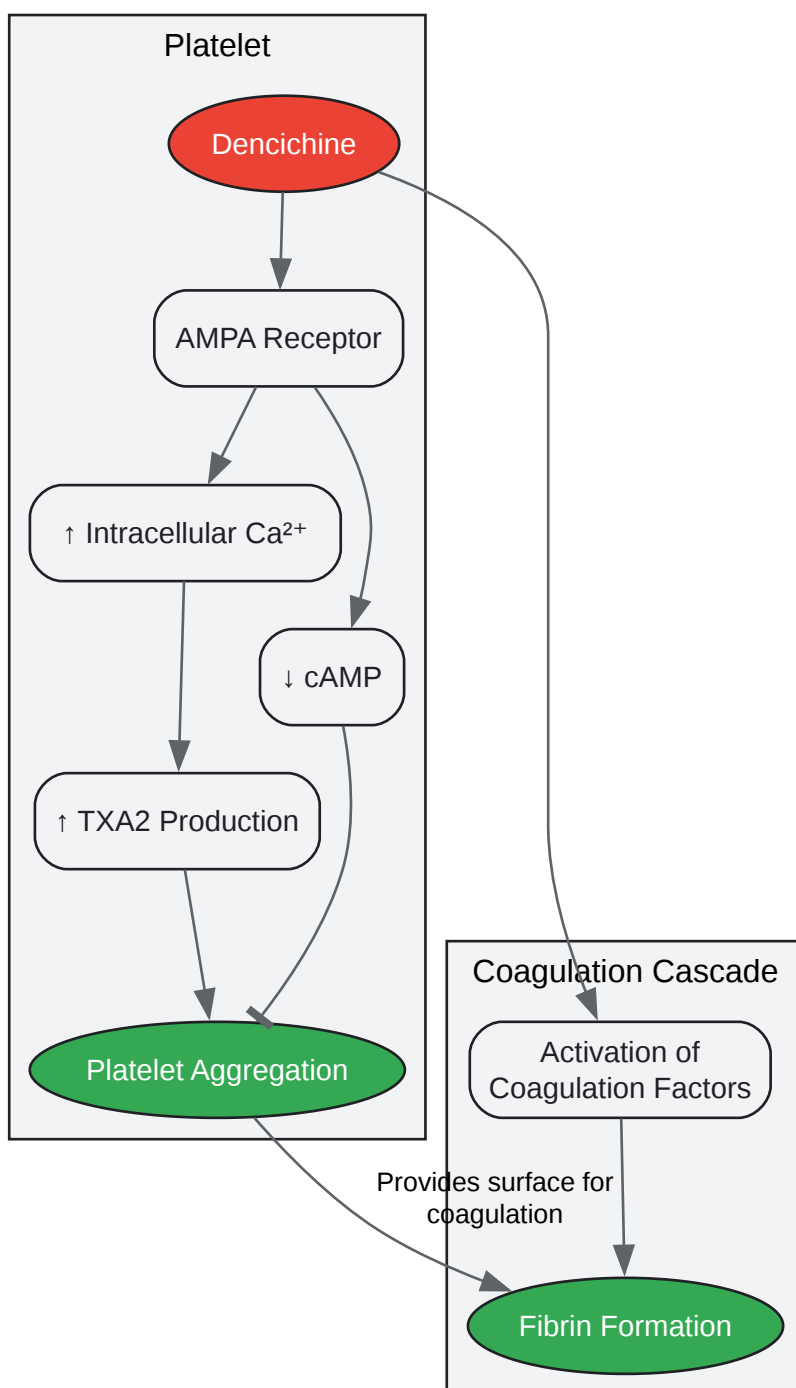
Signaling Pathways and Mechanisms of Action

Dencichine exhibits a range of pharmacological effects, primarily related to hemostasis, anti-inflammatory activity, and neuroprotection. These effects are mediated through the modulation of specific intracellular signaling pathways.

Hemostatic Effects

Dencichine is well-known for its hemostatic properties, which involve a multi-faceted mechanism targeting the coagulation cascade and platelet function.

Signaling Pathway of **Dencichine** in Hemostasis



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Caption: **Dencichine**'s modulation of platelet activation and the coagulation cascade.

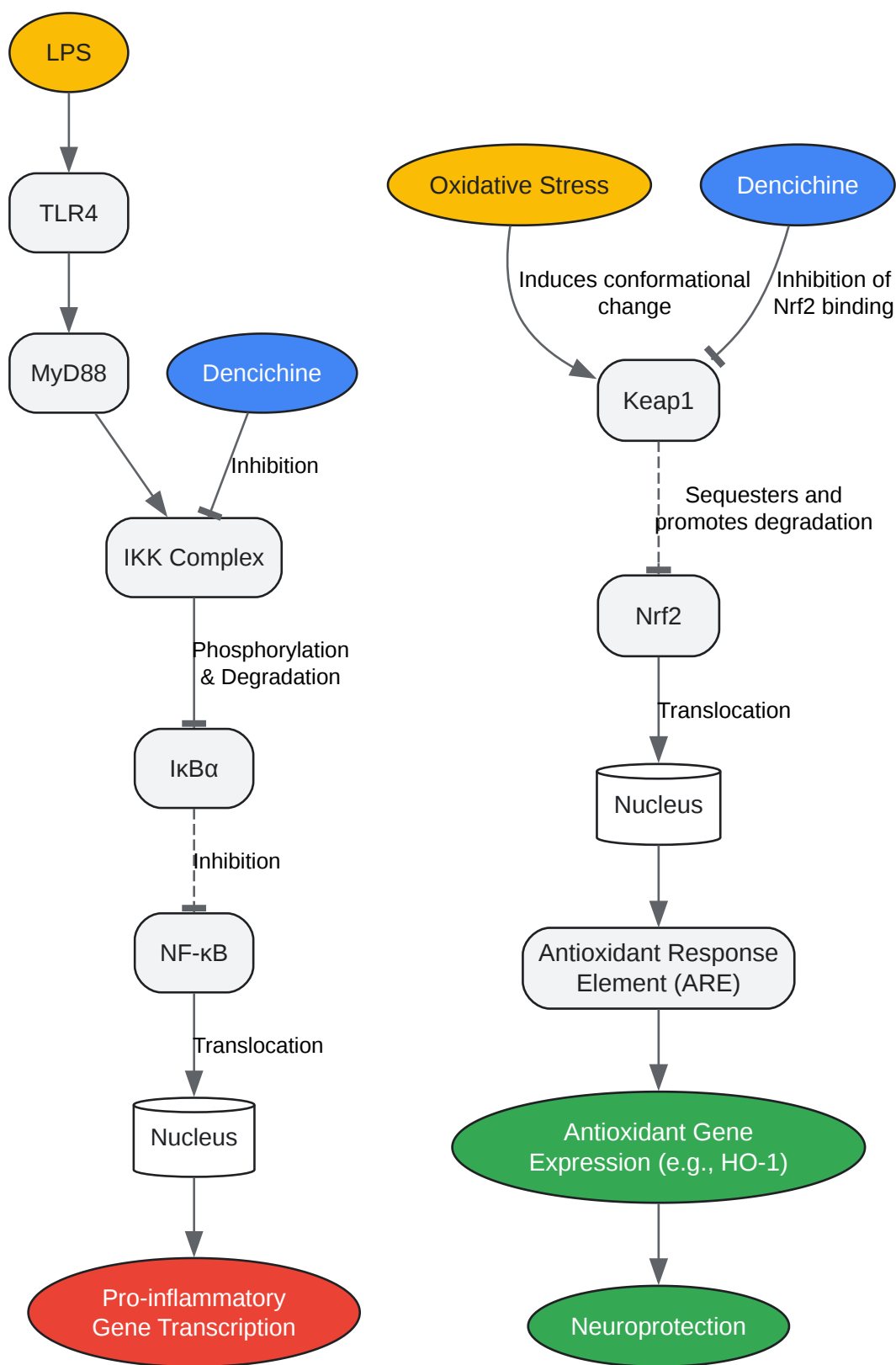
Dencichine enhances platelet aggregation by interacting with AMPA receptors on the platelet surface. This leads to an increase in intracellular calcium levels and a decrease in cyclic AMP

(cAMP), both of which promote platelet activation. Furthermore, it stimulates the production of thromboxane A2 (TXA2), a potent platelet agonist. Simultaneously, **Dencichine** activates factors within the coagulation cascade, leading to the formation of a stable fibrin clot.

Anti-Inflammatory Effects

Dencichine has demonstrated anti-inflammatory properties, which are, in part, mediated by the inhibition of the Toll-like receptor 4 (TLR4)/Nuclear Factor-kappa B (NF-κB) signaling pathway.

Inhibition of the TLR4/NF-κB Signaling Pathway by **Dencichine**



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